

Foliar Application of Urea Phosphate on Crops: Application Notes and Protocols

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Compound of Interest

Compound Name: *Urea phosphate*

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Introduction

Urea phosphate (UP) is a crystalline fertilizer produced by reacting urea with phosphoric acid, resulting in a product with the typical NPK (Nitrogen-Phosphorus-Potassium) formula of 17-44-0.[1] It is highly soluble in water, making it suitable for both fertigation and foliar application.[1] Foliar feeding is a method of applying liquid fertilizer directly to the leaves of plants.[2] This technique allows for rapid nutrient absorption and can be particularly effective in correcting nutrient deficiencies quickly or supplementing soil fertilization during critical growth stages when nutrient demand is high.[2][3]

Urea phosphate provides both nitrogen and phosphorus, two essential macronutrients for plant growth. Nitrogen is a crucial component of chlorophyll and is vital for photosynthesis, while phosphorus plays a key role in root development, flowering, and fruit production.[3] The foliar application of **urea phosphate** can bypass soil-related issues that may limit nutrient uptake, such as unfavorable pH or fixation of phosphorus in the soil.[4]

These application notes provide a comprehensive overview of the foliar application of **urea phosphate** on various crops, including detailed experimental protocols for research purposes, quantitative data on application rates and their effects, and diagrams of experimental workflows and relevant signaling pathways.

Data Presentation: Application Rates and Crop Responses

The following tables summarize quantitative data from various studies on the foliar application of urea and **urea phosphate** on different crops.

Table 1: Foliar Application of Urea/**Urea Phosphate** on Wheat

Crop	Fertilizer	Concentration/ Rate	Application Timing	Key Findings
Wheat	Urea	4% solution	Tillering, stem elongation, and boot stage	Increased grain yield by 32%. Higher concentrations led to a decline in yield, likely due to toxicity.
Wheat	Urea	6% solution	Heading stage	Effective in improving quantitative and qualitative traits. [5]
Wheat	Urea	1% and 2% solutions	Tillering, jointing, and booting stages	1% urea spray along with a basal nitrogen application enhanced yield and yield components. 2% urea spray resulted in the maximum number of effective tillers, spikelets per spike, grains per spike, and grain yield.[6]
Wheat	Urea	2.5% solution (10 kg N/fad) + 60 kg N/fad soil application	Tillering and booting stage	Increased plant height, number of tillers, dry weight, and yields compared

to the
recommended
soil application
alone.[7]

Table 2: Foliar Application of Urea/**Urea Phosphate** on Cotton

Crop	Fertilizer	Concentration/ Rate	Application Timing	Key Findings
Cotton	Urea	4.5 lbs of nitrogen/acre in at least 5 gallons of water	Peak bloom (first 4 weeks of bloom)	Recommended for supplementing a soil fertilizer program.[8]
Cotton	Urea	3% solution	Weekly from squaring to bolling stage	Appeared to be an efficient technique for foliar urea fertilization, resulting in better yield than control.[4]
Cotton	Diammonium Phosphate (DAP)	2% solution	Boll development stage	Recommended along with sprays of MgSO4 and ZnSO4 at earlier stages to increase seed cotton yield.
Cotton	Urea	10 lbs of feed grade urea (46% N) per acre	-	Provides approximately the recommended 4.5 lbs of nitrogen per acre.[8]

Table 3: Foliar Application of Urea/Urea Phosphate on Rice

Crop	Fertilizer	Concentration/ Rate	Application Timing	Key Findings
Rice	Urea Phosphate	1% and 2% solutions	Panicle initiation and 10 days later	2% urea phosphate spray as a supplement to recommended fertilizer doses holds promise for enhancing rice productivity.[9]
Rice	Urea Phosphate	2% solution (twice)	-	Highest grain and straw yield, as well as nutrient uptake (N, P, K), were observed with 100% recommended dose of fertilizer + twice foliar spray of 2% UP. [10]

Table 4: Foliar Application of Urea/Urea Phosphate on Fruit Trees

Crop	Fertilizer	Concentration/ Rate	Application Timing	Key Findings
Apple (cv. Red Delicious)	Urea	2% and 5%	10% leaf fall (post-harvest)	Found to be best for increasing fruit set and yield.[11]
Citrus	Low-biuret Urea	50 lbs per acre in 200 gallons of water	Winter pre-bloom (Dec 15 - Feb 15)	Associated with increased fruit yield and total soluble solids.[6]
Citrus	Low-biuret Urea	25 lb N/acre	January 1 through February 15	Effective window to increase flowering.[12]

Experimental Protocols

This section provides a detailed methodology for conducting a field experiment to evaluate the efficacy of foliar-applied **urea phosphate** on wheat. This protocol can be adapted for other crops with appropriate modifications.

Protocol 1: Field Efficacy Trial of Foliar Urea Phosphate on Wheat

Objective: To determine the effect of different concentrations and application timings of foliar **urea phosphate** on the growth, yield, and nutrient uptake of wheat.

3.1.1. Experimental Design

- Design: Randomized Complete Block Design (RCBD) with a split-plot arrangement.[13][14]
- Main Plots: Application Timing (e.g., Tillering, Booting, Anthesis).
- Sub-Plots: Foliar **Urea Phosphate** Concentration (e.g., 0% (control), 0.5%, 1.0%, 1.5%, 2.0% w/v).

- Replicates: 4 blocks.
- Plot Size: 5m x 3m (This can be adjusted based on available land and machinery).[\[14\]](#)

3.1.2. Materials and Equipment

- Wheat seed (certified variety suitable for the region)
- **Urea Phosphate** (17-44-0)
- Water source (clean, non-saline)
- Knapsack sprayer or a tractor-mounted boom sprayer with fine-mist nozzles
- Measuring cylinders and weighing balance
- pH meter
- Surfactant/wetting agent (non-ionic)
- Personal Protective Equipment (PPE): gloves, goggles, lab coat
- Plant sample bags (paper)
- Drying oven
- Grinder/mill for plant samples
- Equipment for nitrogen and phosphorus analysis (e.g., Kjeldahl apparatus, spectrophotometer)

3.1.3. Procedure

Step 1: Field Preparation and Sowing

- Prepare the experimental field with uniform tillage operations.
- Apply a basal dose of fertilizers (excluding N and P to be applied foliarly as per treatment) based on soil test recommendations.

- Divide the field into plots and blocks according to the experimental design.[[13](#)]
- Sow wheat at the recommended seed rate and spacing.

Step 2: Preparation of Foliar Solutions

- Calculate the required amount of **urea phosphate** for each concentration. For a 1% (w/v) solution, dissolve 10g of **urea phosphate** in water to make a final volume of 1 liter.[[6](#)]
- On the day of spraying, weigh the calculated amount of **urea phosphate** and dissolve it in a small amount of water in a bucket.
- Once fully dissolved, transfer the solution to the sprayer tank and add water to the final required volume.[[15](#)]
- Add a non-ionic surfactant at the manufacturer's recommended rate to improve leaf coverage.
- Measure the pH of the spray solution and adjust to a range of 5.5-6.5 if necessary.[[6](#)]
- For the control treatment, spray with water and the surfactant only.

Step 3: Sprayer Calibration

- Before application, calibrate the sprayer to ensure a uniform application rate.[[16](#)]
- Fill the sprayer with a known volume of water.
- Spray a pre-measured area at a constant speed and pressure.
- Measure the volume of water sprayed.
- Calculate the spray volume per hectare (L/ha). Adjust speed, pressure, or nozzle size to achieve the desired spray volume.

Step 4: Foliar Application

- Apply the foliar treatments at the specified growth stages (e.g., tillering, booting, anthesis).

- Spray in the early morning or late evening to maximize absorption and minimize evaporation.
- Ensure complete and uniform coverage of the plant foliage until the point of runoff.[6]
- Use shields between plots to prevent spray drift.

Step 5: Data Collection

- Growth Parameters: At different growth stages, record plant height, number of tillers per plant, and leaf area index from a pre-determined number of plants per plot.
- Yield and Yield Components: At maturity, harvest the central rows of each plot to avoid edge effects. Record the grain yield, straw yield, number of spikes per square meter, number of grains per spike, and 1000-grain weight.
- Nutrient Analysis:
 - Collect leaf samples from each plot before and after foliar application (e.g., 48 hours after).
 - Wash the leaf samples with deionized water to remove any surface residues.
 - Dry the samples in an oven at 65-70°C until a constant weight is achieved.
 - Grind the dried samples to a fine powder.
 - Analyze the samples for nitrogen and phosphorus content using standard laboratory procedures (e.g., Kjeldahl method for N, colorimetric method for P).[17]

3.1.4. Statistical Analysis

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a split-plot design.[18]
- Use a suitable post-hoc test (e.g., Tukey's HSD) to compare treatment means at a significance level of $p < 0.05$.

Protocol 2: Preparation of Urea Phosphate Foliar Solution

Objective: To prepare a 1% (w/v) **urea phosphate** foliar spray solution.

Materials:

- **Urea Phosphate** (17-44-0)
- Distilled or clean water
- Weighing balance
- Volumetric flask or measuring cylinder
- Beaker
- Magnetic stirrer and stir bar (optional)
- Non-ionic surfactant

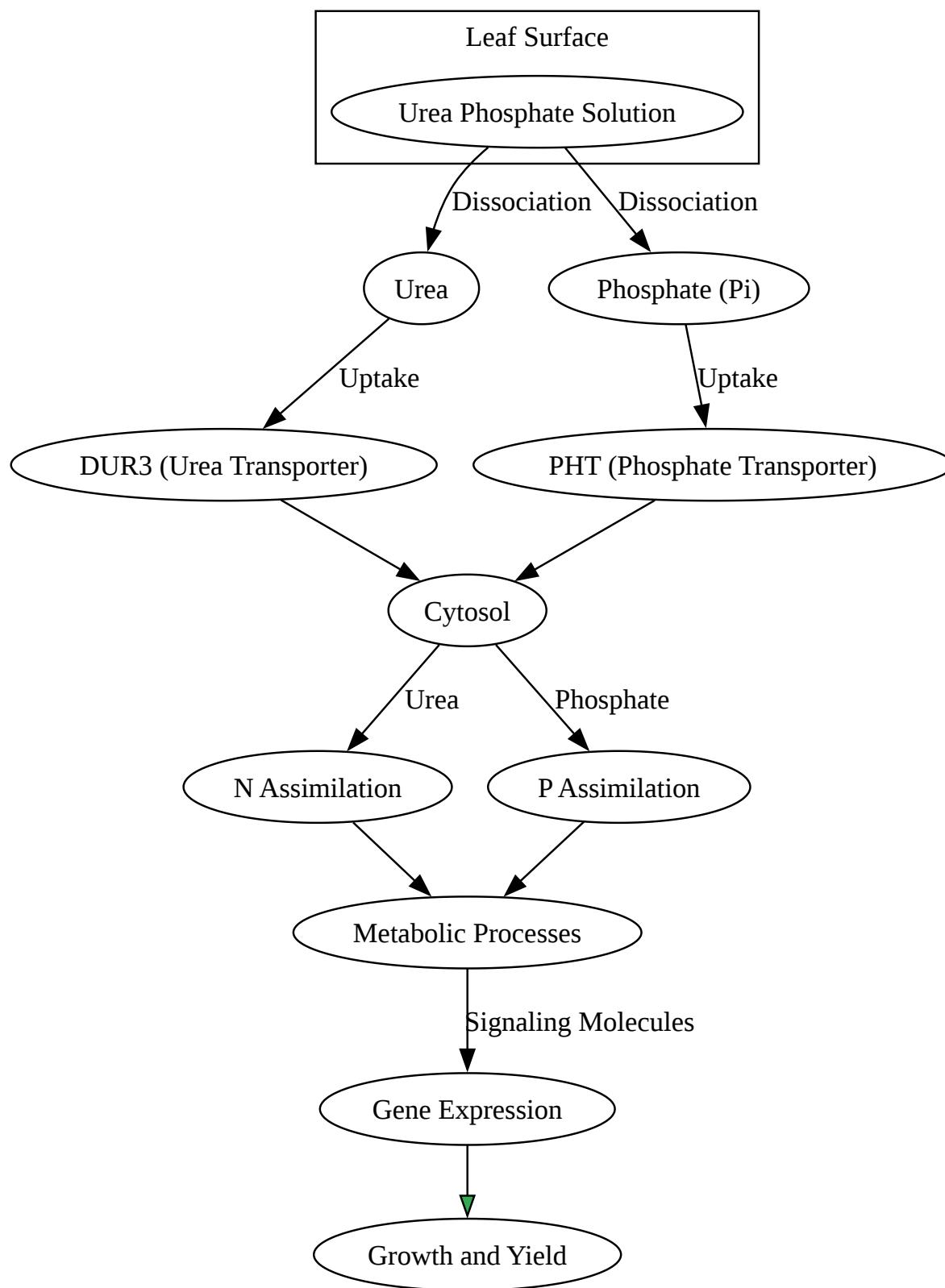
Procedure:

- Calculate the amount of **Urea Phosphate** needed: For a 1-liter solution, you will need 10 grams of **urea phosphate** (1% w/v = 1g/100ml).
- Dissolve the **Urea Phosphate**:
 - Weigh out 10 grams of **urea phosphate** using a weighing balance.
 - Add approximately 800 ml of water to a 1-liter beaker.
 - Place the beaker on a magnetic stirrer and add the stir bar.
 - Slowly add the weighed **urea phosphate** to the water while stirring.
 - Continue stirring until the **urea phosphate** is completely dissolved.[15]
- Adjust the final volume:

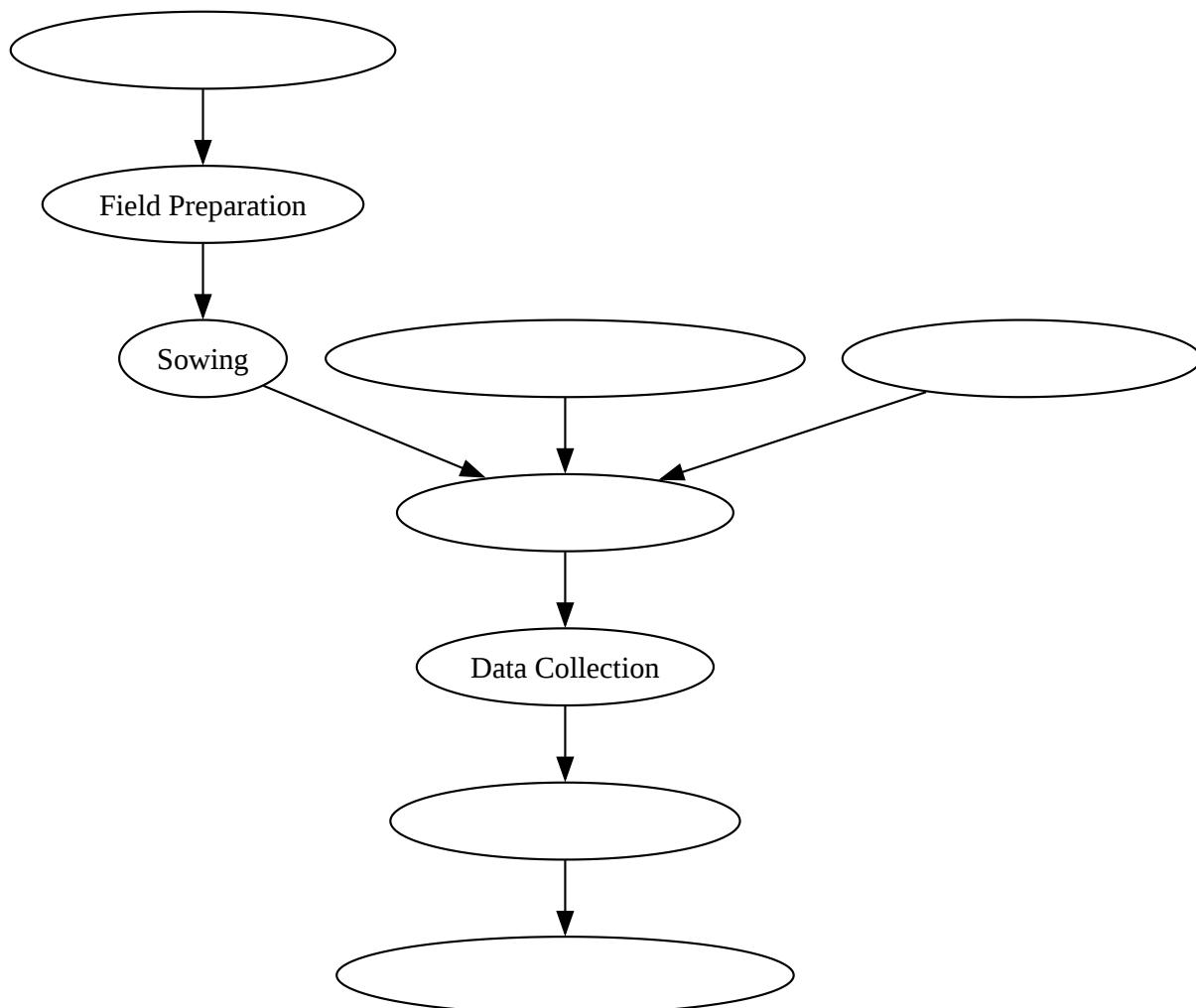
- Once dissolved, carefully transfer the solution to a 1-liter volumetric flask or measuring cylinder.
- Add water to bring the final volume to exactly 1 liter.
- Add surfactant:
 - Add the recommended amount of a non-ionic surfactant to the solution and mix gently.
- Use immediately: It is best to use the prepared foliar solution on the same day.

Mandatory Visualizations

Signaling Pathways

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Experimental Workflow



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